

Application Notes and Protocols for Dihydroberberine in Glucose Uptake Assays

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Compound of Interest

Compound Name: Dihydronarwedine

Cat. No.: B1639110

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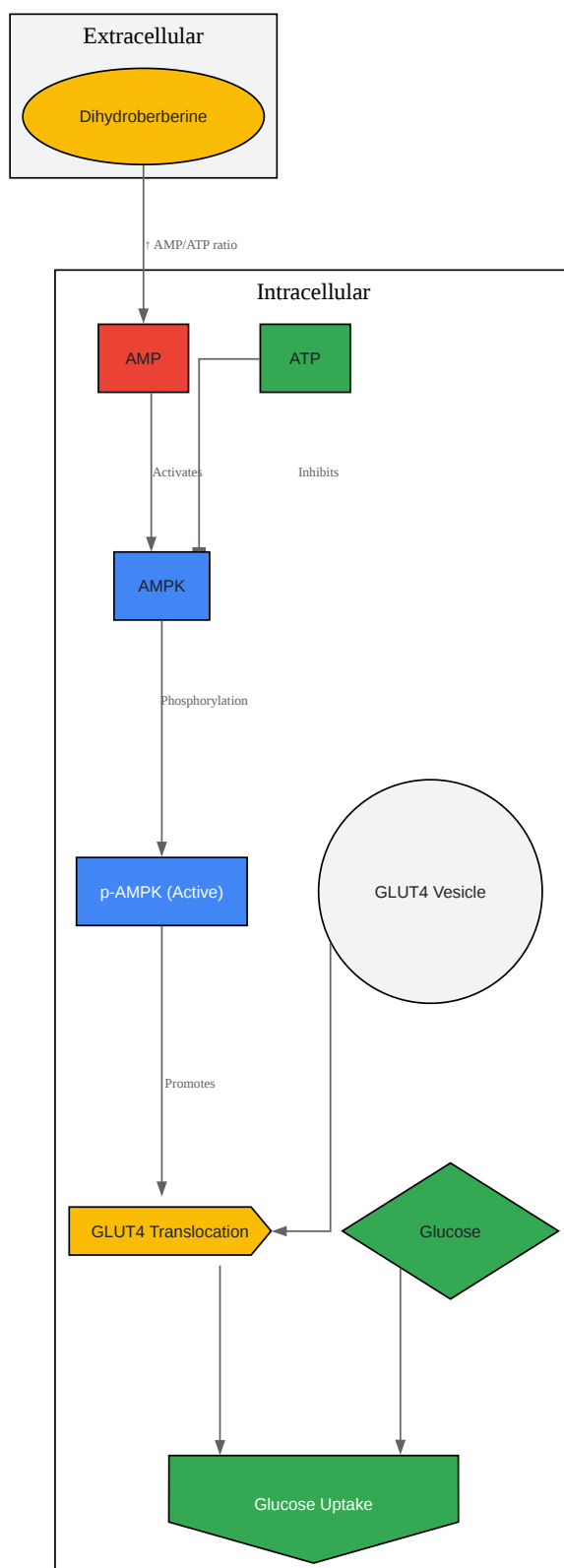
Introduction

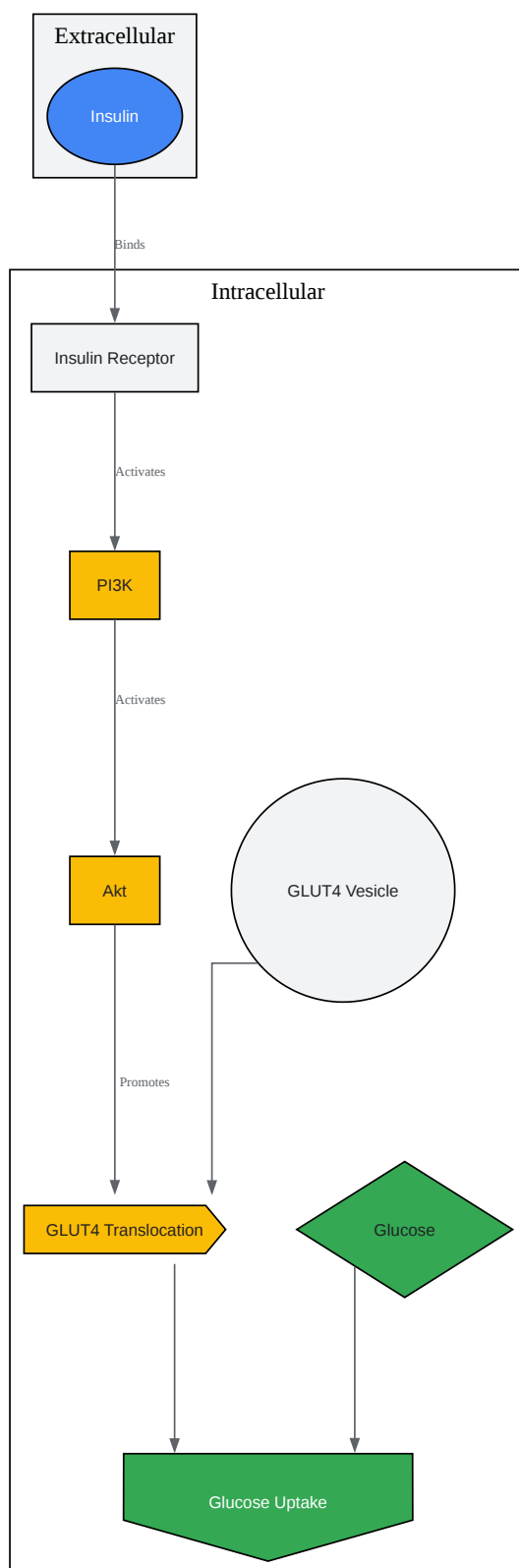
Dihydroberberine (DHB), a primary metabolite of berberine, is emerging as a potent therapeutic agent for metabolic disorders, notably for its role in enhancing glucose uptake. These application notes provide a comprehensive guide for utilizing DHB in glucose uptake assays, offering detailed protocols, mechanistic insights, and comparative data to facilitate research and development in this area. DHB's superior bioavailability compared to its parent compound, berberine, makes it a compound of significant interest for therapeutic applications.^{[1][2][3]}

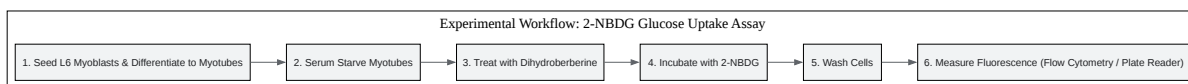
Mechanism of Action: Dihydroberberine enhances glucose uptake primarily through the activation of AMP-activated protein kinase (AMPK).^[2] AMPK is a crucial cellular energy sensor that, when activated, orchestrates a switch from anabolic to catabolic pathways to restore energy balance. In the context of glucose metabolism, AMPK activation stimulates the translocation of glucose transporter 4 (GLUT4) from intracellular vesicles to the plasma membrane, thereby increasing the capacity of cells, particularly muscle and fat cells, to take up glucose from the bloodstream.^[2] This mechanism is largely independent of the insulin-signaling pathway involving PI3K/Akt, suggesting DHB's potential therapeutic value in insulin-resistant states.

Signaling Pathways

The primary signaling pathway involved in Dihydroberberine-mediated glucose uptake is the AMPK pathway.







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References

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